

"Antifungal agent 12" degradation and storage conditions

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Compound of Interest

Compound Name: Antifungal agent 12

Cat. No.: B12428865

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Technical Support Center: Antifungal Agent 12

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Antifungal Agent 12**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Antifungal Agent 12** powder?

For long-term stability, **Antifungal Agent 12** in its powder form should be stored at -20°C in a tightly sealed container.^{[1][2]} Following these conditions, the product is expected to be stable for up to 24 months.^[2]

Q2: I need to prepare a stock solution of **Antifungal Agent 12** in DMSO. What are the storage recommendations?

When preparing stock solutions in DMSO, it is highly recommended to prepare and use them on the same day.^[2] However, if advance preparation is necessary, aliquots in tightly sealed vials can be stored at -80°C for up to six months or at -20°C for up to one month.^[2] Short-term storage at 4°C in DMSO is possible for up to two weeks.^[2]

Q3: My experiment requires bringing the stored **Antifungal Agent 12** into use. What is the correct procedure for this?

Before opening the vial, it is recommended to allow the product to equilibrate to room temperature for at least one hour.^[2] This prevents condensation from forming inside the vial, which could affect the compound's stability.

Q4: Are there any known incompatibilities for **Antifungal Agent 12**?

Yes, **Antifungal Agent 12** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.^[1] Contact with these substances should be avoided to prevent degradation.

Q5: What are the known hazardous decomposition products of **Antifungal Agent 12**?

Under fire conditions, **Antifungal Agent 12** may decompose and emit toxic fumes.^[1]

Troubleshooting Guide

Issue: I observe reduced antifungal activity from my stock solution stored at -20°C for over a month.

- Potential Cause: The stability of **Antifungal Agent 12** in DMSO at -20°C is generally limited to one month.^[2] Storing it for longer periods, even at this temperature, may lead to degradation.
- Recommended Action:
 - Prepare a fresh stock solution from the powder form.
 - For future use, consider storing aliquots at -80°C, which provides stability for up to six months.^[2]
 - Always ensure vials are tightly sealed to prevent solvent evaporation and exposure to moisture.

Issue: I noticed precipitation in my stock solution after thawing.

- Potential Cause: The compound may have a limited solubility in DMSO, especially at lower temperatures. The concentration of your stock solution might be too high.
- Recommended Action:
 - Gently warm the solution to room temperature and vortex to try and redissolve the precipitate.
 - If precipitation persists, consider preparing a more dilute stock solution.
 - Before use, and prior to opening the vial, always allow your product to equilibrate to room temperature for at least one hour.[\[2\]](#)

Data Presentation

Table 1: Recommended Storage Conditions for **Antifungal Agent 12**

Formulation	Storage Temperature	Shelf Life	Source
Powder	-20°C	Up to 2 years	[2]
In DMSO	-80°C	Up to 6 months	[2]
In DMSO	-20°C	Up to 1 month	[2]
In DMSO	4°C	Up to 2 weeks	[2]

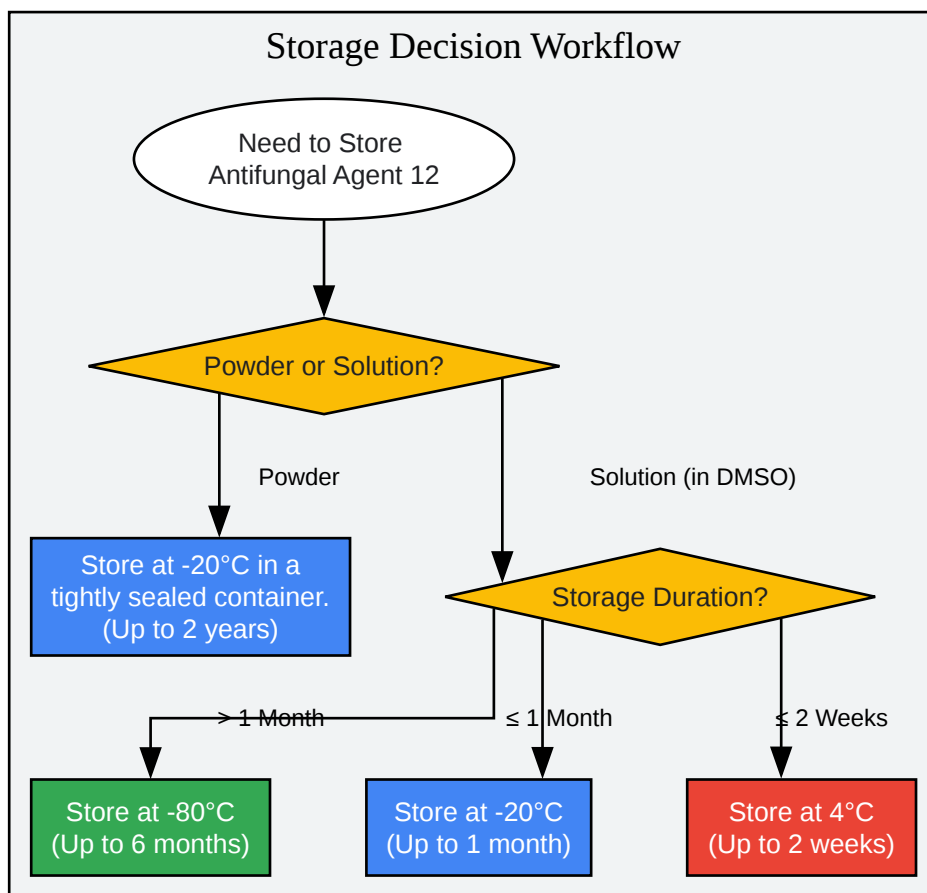
Experimental Protocols

Protocol 1: Preparation of Stock Solution

- Allow the vial of **Antifungal Agent 12** powder to equilibrate to room temperature for at least one hour.[\[2\]](#)
- In a sterile environment, add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration.
- Vortex the solution until the powder is completely dissolved.

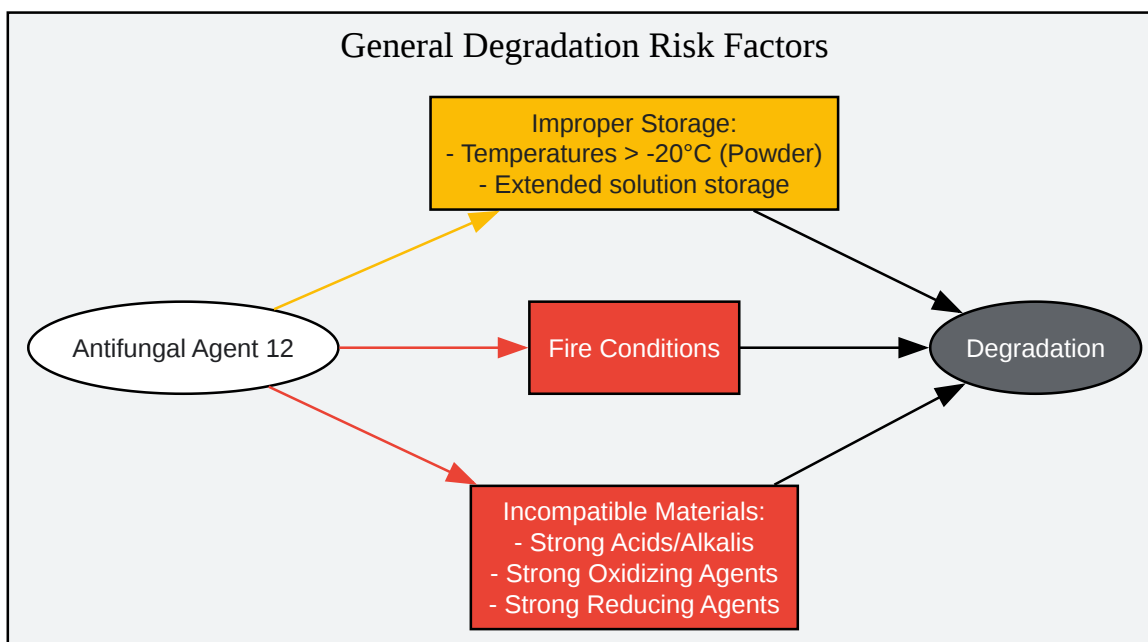
- If not for immediate use, dispense the solution into smaller, single-use aliquots in tightly sealed vials.
- Store the aliquots at the recommended temperature based on your intended storage duration (see Table 1).

Visualizations



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Caption: Decision workflow for the appropriate storage of **Antifungal Agent 12**.



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Caption: Factors contributing to the degradation of **Antifungal Agent 12**.

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References

- 1. Antifungal agent 12|MSDS [dcchemicals.com]
- 2. Antifungal agent 12|COA [dcchemicals.com]
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